An In-Depth Technical Guide to Human Acetyl-ACTH (4-24)

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Compound of Interest

Compound Name:	*Acetyl-ACTH (4-24) (human, bovine, rat)*
Cat. No.:	*B1496228*

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Introduction

Adrenocorticotropic hormone (ACTH) is a 39-amino acid peptide hormone produced and secreted by the anterior pituitary gland. It is a central component of the hypothalamic-pituitary-adrenal (HPA) axis, primarily responsible for stimulating the adrenal cortex to produce and release cortisol.[1][2][3] ACTH is derived from the precursor molecule pro-opiomelanocortin (POMC), which also gives rise to other biologically active peptides, including α-melanocyte-stimulating hormone (α-MSH).[4][5]

Synthetic fragments of ACTH are invaluable tools for investigating structure-activity relationships, receptor interactions, and exploring therapeutic applications beyond steroidogenesis. This guide focuses on the specific fragment, human Acetyl-ACTH (4-24), providing a detailed overview of its structure, sequence, and relevant experimental methodologies for its study. This peptide, which encompasses the core melanocortin receptor binding motif (His-Phe-Arg-Trp), is noted as an agonist at the melanocortin-1 receptor (MC1R).[5][6]

Structure and Sequence

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Acetyl-ACTH (4-24) is a synthetic peptide corresponding to the amino acid residues 4 through 24 of the native human ACTH sequence, with a key modification at its N-terminus.

- Sequence: The primary amino acid sequence is Met-Glu-His-Phe-Arg-Trp-Gly-Lys-Pro-Val-Gly-Lys-Lys-Arg-Arg-Pro-Val-Lys-Val-Tyr-Pro.
- N-Terminal Modification: The N-terminal methionine residue is acetylated (Ac-). This modification is significant as natural α-MSH, which shares the initial sequence of ACTH, is also N-terminally acetylated, a feature that can influence receptor affinity and peptide stability.[4]
- Full Name: Acetyl-Methionyl-Glutamyl-Histidyl-Phenylalanyl-Arginyl-Tryptophyl-Glycyl-Lysyl-Prolyl-Valyl-Glycyl-Lysyl-Lysyl-Arginyl-Arginyl-Prolyl-Valyl-Lysyl-Valyl-Tyrosyl-Proline.

Quantitative Data

The physicochemical and biochemical properties of Acetyl-ACTH (4-24) are summarized below. While comprehensive binding data for this specific fragment across all melanocortin receptors is not extensively published, related fragments provide insight into its likely binding characteristics.

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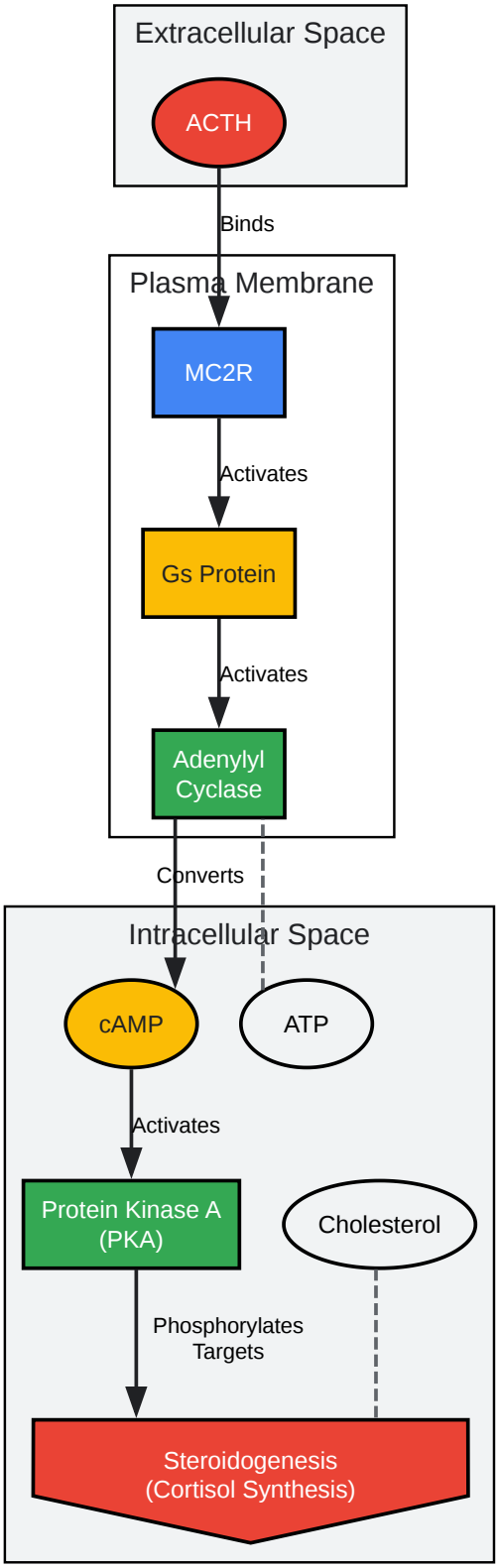
Property	Value	Source
Molecular Formula	$C_{123}H_{193}N_{37}O_{26}S$	N/A
Molecular Weight	2638.15 g/mol	N/A
Amino Acid Sequence	Ac-MEHFRWGKPVGKKRRPVKVYP	[7]
Receptor Activity	Agonist at the Melanocortin-1 Receptor (MC1R)	[5][6]
Related Fragment Affinity	ACTH (11-24) binds to rat adrenal cortex membranes with a dissociation constant (Kd) of 1.8 ± 0.1 nM.	[8]
Related Fragment Affinity	The core binding motif ACTH (15-18) (KKRR) binds to rat adrenal cortex membranes with a Kd of 2.1 ± 0.1 nM.	[8]

Biological Context and Signaling Pathway

Full-length ACTH primarily exerts its effects by binding to the melanocortin-2 receptor (MC2R), which is highly expressed in the adrenal cortex.[3][4] This interaction initiates a G-protein coupled signaling cascade. Upon ACTH binding, the MC2R activates a stimulatory G-protein (Gs), which in turn activates adenylyl cyclase. This enzyme catalyzes the conversion of ATP to cyclic AMP (cAMP). The resulting increase in intracellular cAMP activates Protein Kinase A (PKA), which then phosphorylates a variety of downstream targets. These targets include the steroidogenic acute regulatory (StAR) protein and various enzymes (e.g., P450scc) involved in the conversion of cholesterol to steroid hormones like cortisol.[1][9]

Fragments like Acetyl-ACTH (4-24) are known to interact with other melanocortin receptors (MC1R, MC3R, MC4R, MC5R) with varying affinities, mediating a range of other biological effects.[4][10]

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Caption: Canonical ACTH signaling pathway via the MC2R. (Max Width: 760px)

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Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, characterization, and in vitro analysis of Acetyl-ACTH (4-24).

Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines the synthesis of Acetyl-ACTH (4-24) using standard Fmoc-based solid-phase chemistry.[11][12]

1. Resin Selection and Preparation:

- Select a suitable solid support, such as Rink Amide resin, if a C-terminal amide is desired, or a 2-chlorotrityl chloride resin for a C-terminal carboxylic acid.[13] For this sequence ending in Proline, Wang resin or 2-chlorotrityl chloride resin is appropriate.
- Weigh 100-200 mg of resin and place it in a fritted reaction vessel.
- Swell the resin in dimethylformamide (DMF) for at least 30-60 minutes at room temperature.[13] After swelling, drain the DMF.

2. First Amino Acid Loading (Fmoc-Pro-OH):

- Dissolve 3-5 equivalents (relative to resin loading capacity) of Fmoc-Pro-OH in DMF.
- Add an equivalent amount of a coupling agent like HBTU/HOBt and 2 equivalents of a base such as N,N-diisopropylethylamine (DIEA).
- Add the activated amino acid solution to the swollen resin and agitate for 2-4 hours at room temperature.
- Wash the resin thoroughly with DMF (3x), dichloromethane (DCM) (3x), and DMF (3x) to remove excess reagents.

3. Peptide Chain Elongation (Iterative Cycles): For each subsequent amino acid in the sequence (from Tyr-23 to Met-4), perform the following cycle:

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- Fmoc Deprotection: Add a solution of 20% piperidine in DMF to the resin. Agitate for 5 minutes, drain, and add a fresh 20% piperidine/DMF solution. Agitate for another 15-20 minutes.[14]
- Washing: Drain the deprotection solution and wash the resin extensively with DMF (5-6x) to remove all traces of piperidine.
- Amino Acid Coupling:
  - In a separate vial, pre-activate the next Fmoc-protected amino acid (3-5 equivalents) with coupling reagents (e.g., HBTU/HOBt/DIEA or HATU/HOAt/DIEA) in DMF for 5-10 minutes. [13]
  - Add the activated amino acid solution to the resin.
  - Agitate for 1-2 hours at room temperature. Perform a Kaiser test to confirm the completion of the coupling reaction (a negative test indicates a free primary amine is absent). If the test is positive, repeat the coupling step.
- Washing: Wash the resin with DMF (3x) and DCM (3x).

4. N-Terminal Acetylation:

- After the final Fmoc deprotection of the N-terminal Methionine, wash the resin thoroughly with DMF.
- Prepare an acetylation cocktail consisting of acetic anhydride (10 eq) and DIEA (10 eq) in DMF.
- Add the cocktail to the resin and agitate for 30-60 minutes.
- Wash the resin with DMF (3x), DCM (3x), and finally methanol (3x).
- Dry the resin under a high vacuum for several hours.

5. Cleavage and Deprotection:

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- Prepare a cleavage cocktail appropriate for the protecting groups used. A common cocktail is 95% Trifluoroacetic acid (TFA), 2.5% water, and 2.5% triisopropylsilane (TIS).[14]
- Add the cleavage cocktail to the dried resin (approx. 10 mL per gram of resin).
- Agitate at room temperature for 2-3 hours.
- Filter the resin to collect the cleavage solution containing the crude peptide.
- Precipitate the crude peptide by adding the TFA solution to a large volume of cold diethyl ether.
- Centrifuge the mixture to pellet the peptide, decant the ether, and repeat the ether wash twice.
- Dry the resulting crude peptide pellet under vacuum.

Purification by RP-HPLC

The crude peptide must be purified to remove truncated sequences and byproducts from the synthesis. Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) is the standard method.[1][15][16]

1. System Preparation:

- Column: Use a semi-preparative C18 column.
- Mobile Phase A: 0.1% TFA in HPLC-grade water.
- Mobile Phase B: 0.1% TFA in acetonitrile (ACN).
- Filter and degas both mobile phases before use.
- Equilibrate the column with a low percentage of Mobile Phase B (e.g., 5-10%).

2. Sample Preparation:

- Dissolve the crude peptide pellet in a minimal amount of Mobile Phase A. If solubility is an issue, a small amount of ACN or acetic acid can be added.

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- Filter the sample through a 0.22 µm syringe filter to remove any particulates.

3. Chromatographic Separation:

- Inject the filtered sample onto the equilibrated column.
- Run a linear gradient of increasing Mobile Phase B concentration. A typical scouting gradient might be 5% to 65% B over 40-60 minutes.
- Monitor the elution profile at 220 nm and 280 nm.
- Collect fractions corresponding to the major peak, which should represent the full-length product.

4. Product Recovery:

- Analyze the purity of the collected fractions using analytical RP-HPLC.
- Pool the fractions with the desired purity (>95%).
- Lyophilize (freeze-dry) the pooled fractions to remove the water, ACN, and TFA, yielding the purified peptide as a white, fluffy powder.

Characterization by Mass Spectrometry

Confirm the identity and purity of the final product.

1. Sample Preparation:

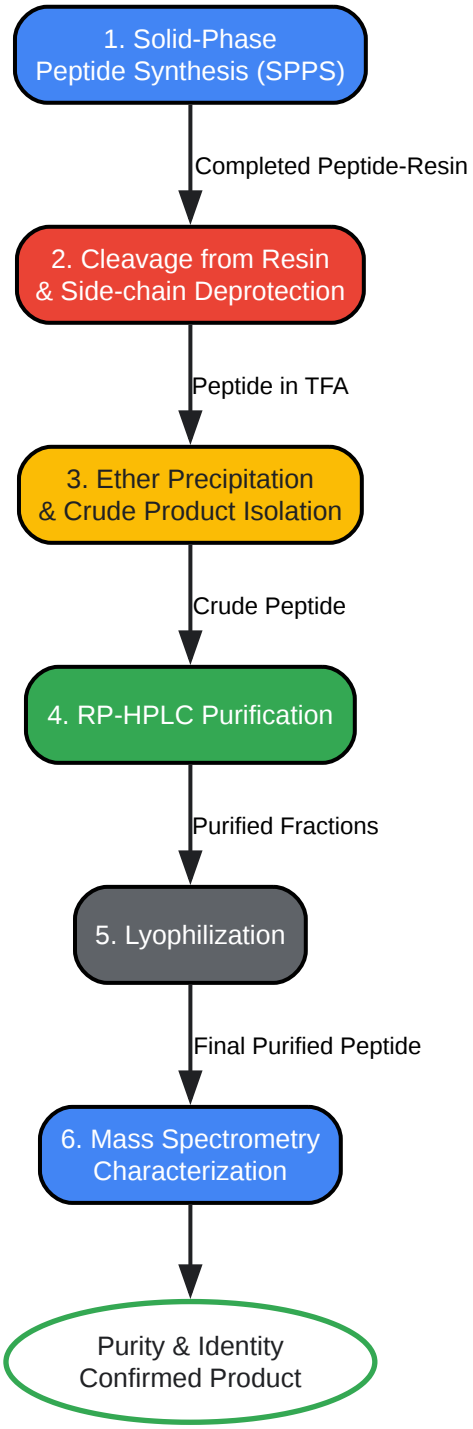
- Dissolve a small amount of the lyophilized peptide in a 50:50 water/acetonitrile solution.

2. Mass Analysis:

- Use either Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) MS or Liquid Chromatography-Mass Spectrometry (LC-MS).
- For MALDI-TOF, co-crystallize the peptide solution with a suitable matrix (e.g., α-cyano-4-hydroxycinnamic acid) on a target plate and analyze.

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- For LC-MS, inject the sample into an analytical HPLC system coupled to a mass spectrometer (e.g., ESI-QTOF).[17]
- Expected Result: The observed mass should match the calculated theoretical mass of Acetyl-ACTH (4-24) (2638.15 Da). The purity can be estimated from the relative peak area in the LC chromatogram.



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Caption: Workflow for synthetic peptide production and analysis. (Max Width: 760px)

In Vitro Receptor Binding Assay

This protocol describes a competitive radioligand binding assay to determine the binding affinity (Ki) of Acetyl-ACTH (4-24) for a specific melanocortin receptor.

1. Materials:

- Cell membranes prepared from a cell line stably expressing the human melanocortin receptor of interest (e.g., MC1R).
- Radioligand: A high-affinity ligand for the receptor, such as [^{125}I]-[Nle^{4}, D-Phe^{7}]-α-MSH.
- Binding Buffer: e.g., 25 mM HEPES, 2.5 mM $CaCl_2$, 1 mM $MgCl_2$, 0.2% BSA, pH 7.4.
- Test Compound: Purified Acetyl-ACTH (4-24) at a range of concentrations.
- Non-specific binding control: A high concentration (e.g., 1 µM) of a known, unlabeled ligand (e.g., unlabeled α-MSH).

2. Assay Procedure:

- In a 96-well plate, combine the cell membranes (20-40 µg protein/well), a fixed concentration of the radioligand (typically at its Kd value), and varying concentrations of the test peptide (e.g., from 10^{-12} M to 10^{-5} M).
- For total binding wells, add only buffer instead of the test peptide.
- For non-specific binding wells, add the high concentration of unlabeled ligand.
- Incubate the plate at room temperature for 60-90 minutes to reach equilibrium.

3. Separation and Counting:

- Terminate the binding reaction by rapid filtration through a glass fiber filter plate (e.g., GF/C) using a cell harvester. This separates the bound radioligand from the free radioligand.

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- Wash the filters rapidly with ice-cold wash buffer to remove unbound radioactivity.
- Allow the filters to dry, then add scintillation cocktail to each well.
- Count the radioactivity on the filters using a scintillation counter.

4. Data Analysis:

- Calculate the specific binding by subtracting the non-specific binding counts from the total binding counts.
- Plot the percentage of specific binding against the logarithm of the test peptide concentration.
- Fit the data to a one-site competition model using non-linear regression software (e.g., GraphPad Prism) to determine the IC_{50} value (the concentration of test peptide that inhibits 50% of specific radioligand binding).
- Calculate the inhibition constant (Ki) using the Cheng-Prusoff equation: $Ki = IC_{50} / (1 + [L]/Kd)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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